

Ofirnoflast in Preclinical In Vivo Models: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ofirnoflast*
CAS No.: *2731294-23-6*
Cat. No.: *B15608140*

[Get Quote](#)

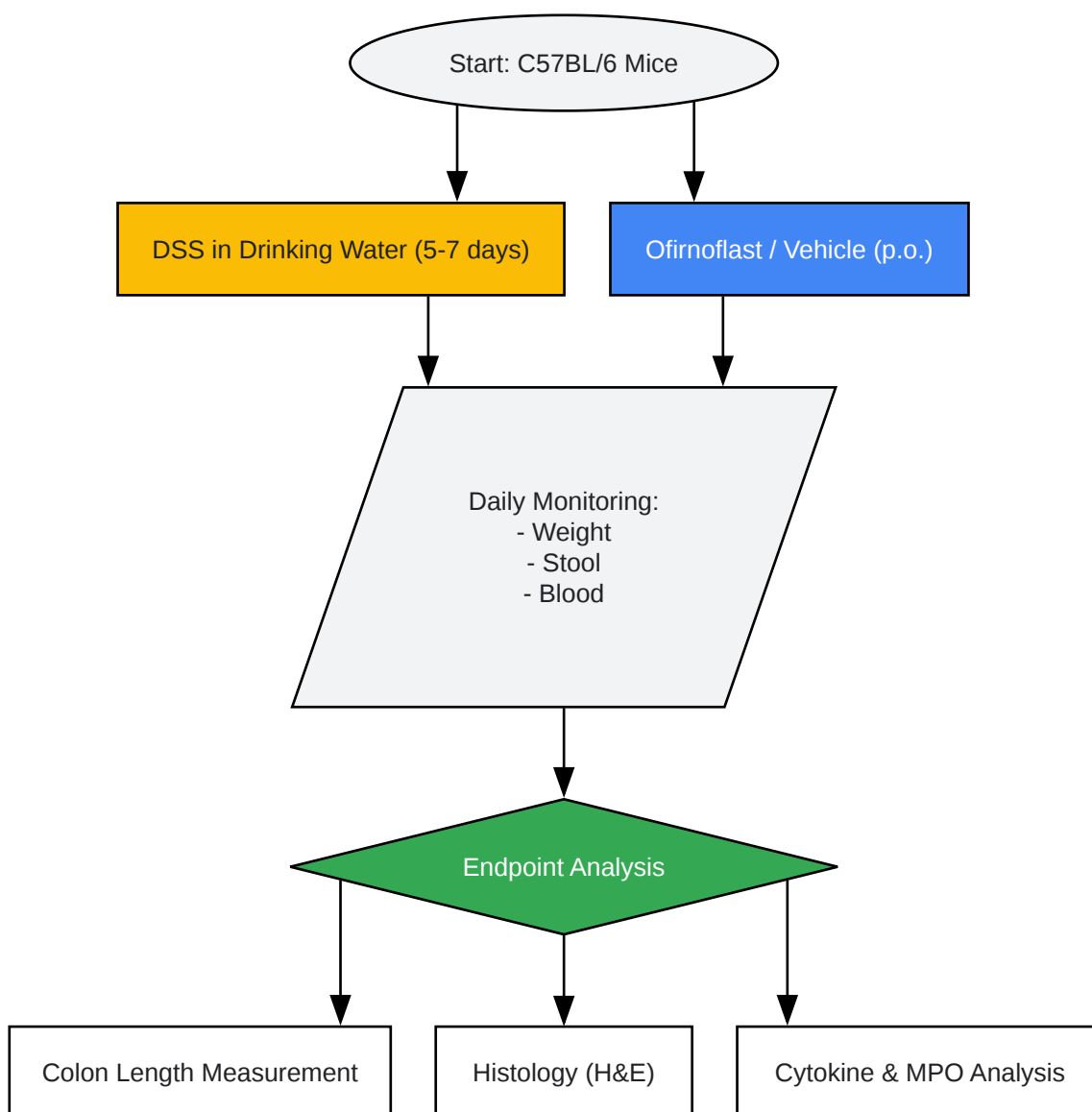
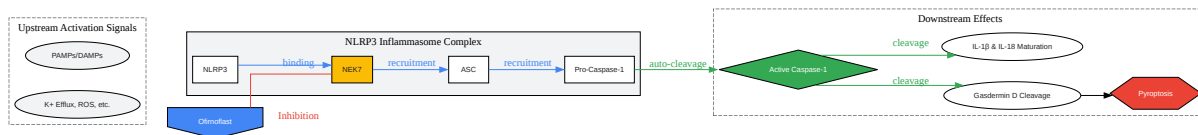
For Researchers, Scientists, and Drug Development Professionals

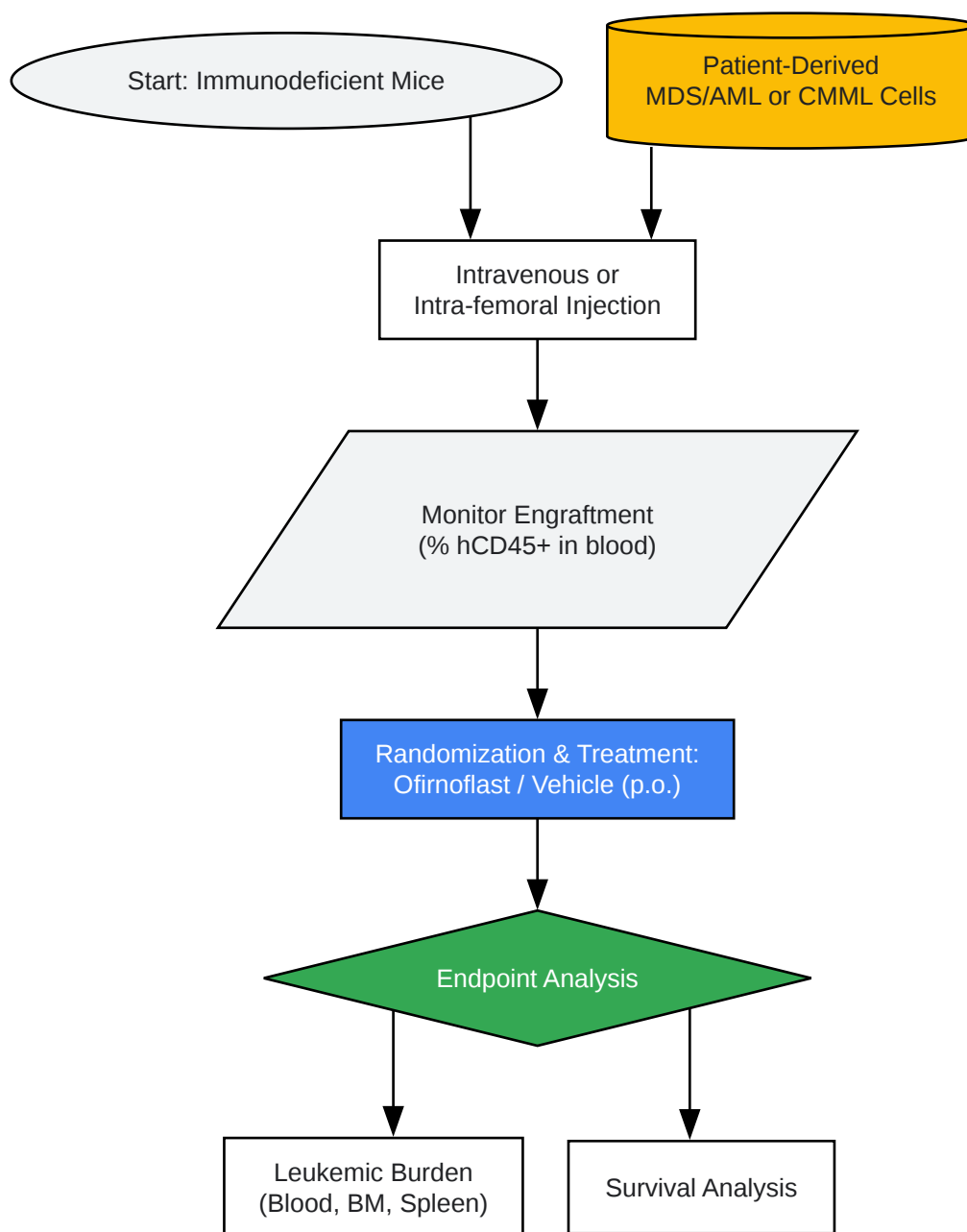
Introduction

Ofirnoflast (HT-6184) is a first-in-class, orally bioavailable small molecule inhibitor of the NIMA-related kinase 7 (NEK7).[1][2][3] By allosterically modulating NEK7, **Ofirnoflast** disrupts its scaffolding function essential for the assembly of the NLRP3 inflammasome, a key driver of inflammation in numerous diseases.[1] This targeted mechanism of action prevents the downstream activation of caspase-1, pyroptosis, and the release of pro-inflammatory cytokines such as IL-1 β and IL-18.[1][3] This technical guide provides an in-depth overview of the preclinical in vivo studies conducted with **Ofirnoflast**, focusing on the experimental designs, key quantitative data, and detailed protocols to aid in the design and interpretation of future research.

Mechanism of Action: Targeting the NLRP3 Inflammasome

Ofirnoflast's therapeutic potential stems from its unique ability to inhibit the NLRP3 inflammasome by targeting NEK7. The NLRP3 inflammasome is a multiprotein complex that plays a critical role in the innate immune system. Its aberrant activation is implicated in a wide range of inflammatory and autoimmune disorders. **Ofirnoflast**'s mechanism offers a novel therapeutic approach by preventing the formation and promoting the disassembly of the NLRP3 inflammasome complex.[2]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. ashpublications.org \[ashpublications.org\]](https://ashpublications.org)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Ofirnoflast in Preclinical In Vivo Models: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15608140/docs#ofirnoflast-in-preclinical-in-vivo-models-a-technical-guide\]](https://www.benchchem.com/product/b15608140/docs#ofirnoflast-in-preclinical-in-vivo-models-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

